

Physical and chemical properties of 4-(4-Aminophenyl)morpholin-3-one

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Compound of Interest

Compound Name: 4-(4-Aminophenyl)morpholin-3-one

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An In-depth Technical Guide to 4-(4-Aminophenyl)morpholin-3-one

For Researchers, Scientists, and Drug Development Professionals

Abstract: This document provides a comprehensive overview of the physical and chemical properties, synthesis, and applications of **4-(4-Aminophenyl)morpholin-3-one**. It is a key intermediate in the pharmaceutical industry, most notably in the manufacturing of the anticoagulant drug Rivaroxaban.^{[1][2][3][4]} This guide consolidates essential data, experimental methodologies, and safety information to support research and development activities involving this compound.

Chemical and Physical Properties

4-(4-Aminophenyl)morpholin-3-one is an off-white solid organic compound.^{[3][5]} Its core structure consists of a morpholin-3-one ring attached to an aminophenyl group.

Identifiers and Descriptors

Identifier/Descriptor	Value
IUPAC Name	4-(4-aminophenyl)morpholin-3-one[6][7][8]
CAS Number	438056-69-0[2][6]
Molecular Formula	C ₁₀ H ₁₂ N ₂ O ₂ [2][6][7][9]
Molecular Weight	192.21 g/mol [2][3][6]
Canonical SMILES	C1COCC(=O)N1C2=CC=C(C=C2)N[6][7]
InChI Key	MHCRLDZZHOVFEE-UHFFFAOYSA-N[6][7]
Synonyms	4-(3-Oxomorpholino)aniline, 4-(4-Aminophenyl)-3-morpholinone[7][10]

Physical Properties

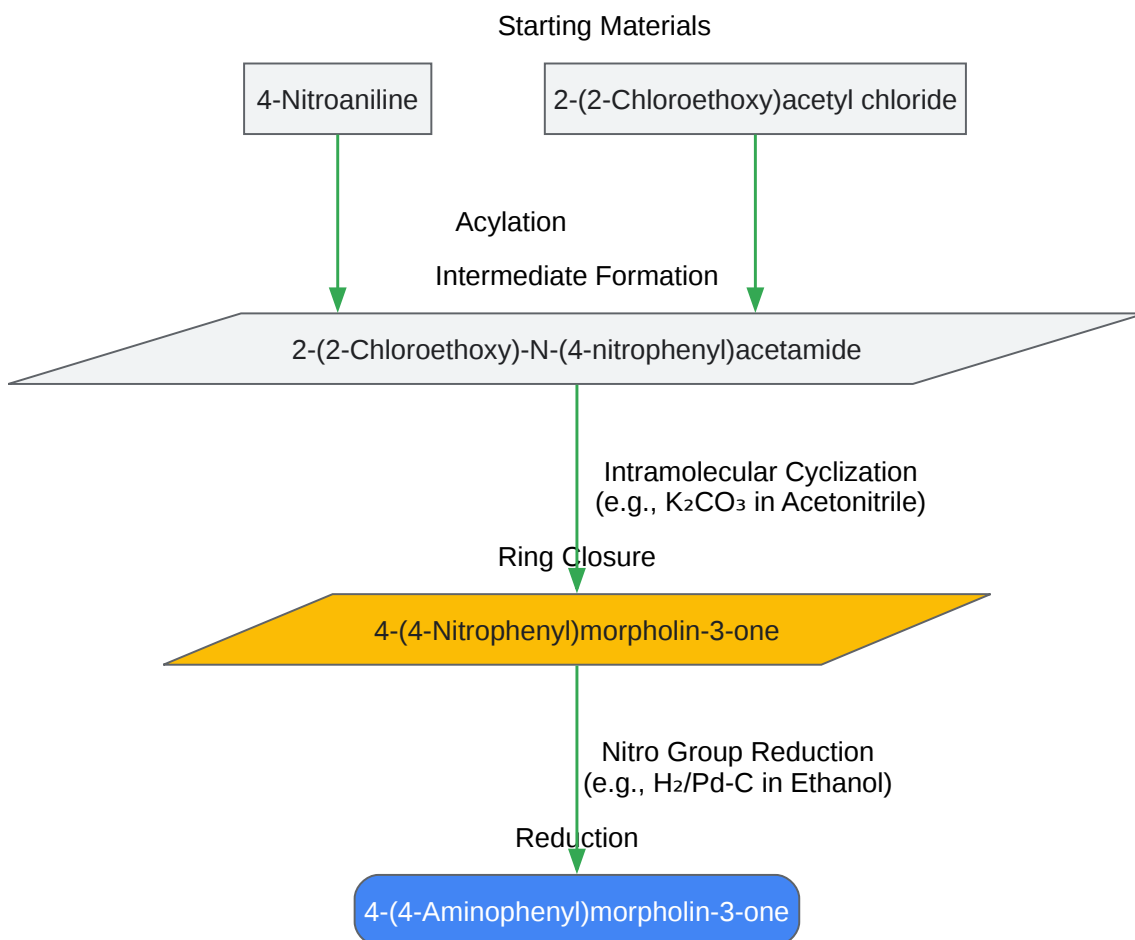
Property	Value
Appearance	White to off-white crystalline powder or solid[3][10][11][12]
Melting Point	171.0 to 175.0 °C[5] (other sources report ranges from 165-172°C[3][11])
Boiling Point (Predicted)	502.3 ± 45.0 °C[5]
Solubility	Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone; slightly soluble in Methanol (with heating) and water.[5][9][11][12]
Density	1.268 g/cm ³ [5][12]
pKa (Predicted)	4.85 ± 0.10[5]
Vapor Pressure	0 Pa at 25°C[5]

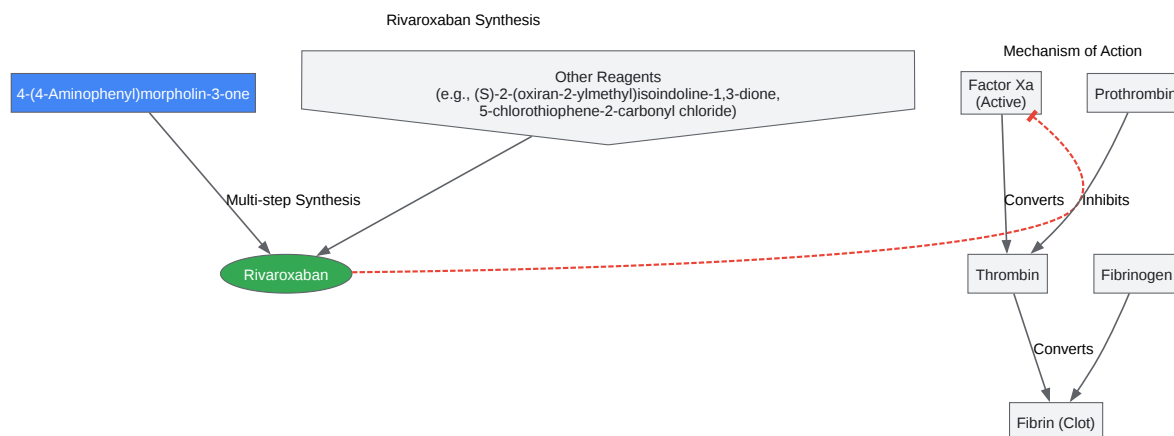
Computed Properties

Property	Value
XLogP3	0.3[6][8]
Hydrogen Bond Donor Count	1[8]
Hydrogen Bond Acceptor Count	3[8]
Rotatable Bond Count	1[8]
Topological Polar Surface Area	55.6 Å ² [6][8]

Synthesis and Manufacturing

The primary application of **4-(4-aminophenyl)morpholin-3-one** is as a crucial intermediate in the synthesis of Rivaroxaban.[1][2][3] Consequently, various synthetic routes have been developed to produce this compound efficiently on an industrial scale. A common pathway involves the reduction of its nitro precursor, 4-(4-nitrophenyl)morpholin-3-one.





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References

- 1. 4-(4-Aminophenyl)morpholin-3-one Manufacturer, Exporter [vandvpharma.com]
- 2. prudencepharma.com [prudencepharma.com]

- 3. darshanpharmaindia.in [darshanpharmaindia.in]
- 4. echemi.com [echemi.com]
- 5. 4-(4-AMINOPHENYL)MORPHOLIN-3-ONE | 438056-69-0 [chemicalbook.com]
- 6. 4-(4-Aminophenyl)morpholin-3-one | C₁₀H₁₂N₂O₂ | CID 11194854 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. natuprod.bocsci.com [natuprod.bocsci.com]
- 8. 4-(4-Amino-phenyl)-morpholin-3-one | Drug Information, Uses, Side Effects, Pharma intermediate Chemistry | PharmaCompass.com [pharmacompass.com]
- 9. 4-(4-Aminophenyl)morpholin-3-one | CAS:438056-69-0 | High Purity | Manufacturer BioCrick [biocrick.com]
- 10. pharmaffiliates.com [pharmaffiliates.com]
- 11. 4 4 Aminophenyl Morpholin 3 One Exporter from Navi Mumbai [aaopenglobal.in]
- 12. 4-(4-aminophenyl)morpholin-3-one Exporter | 4-(4-aminophenyl)morpholin-3-one Exporting Company | 4-(4-aminophenyl)morpholin-3-one International Distributor [multichemexports.com]
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